

AB-CHMINACA Metabolite M4-d4: A Technical Guide

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Compound of Interest

Compound Name: AB-CHMINACA metabolite M4-d4

Cat. No.: B8100852

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Introduction

AB-CHMINACA is a potent synthetic cannabinoid that has been identified in numerous forensic cases. Understanding its metabolism is crucial for developing accurate analytical methods for its detection in biological samples. This technical guide focuses on **AB-CHMINACA metabolite M4-d4**, a deuterated analog of the major carboxylated metabolite of AB-CHMINACA. Due to its structural similarity and mass difference, **AB-CHMINACA metabolite M4-d4** serves as an ideal internal standard for the quantification of AB-CHMINACA metabolite M4 by mass spectrometry-based techniques. This document provides a comprehensive overview of its properties, analytical methodologies, and the metabolic pathway of its parent compound.

Core Compound Details

AB-CHMINACA metabolite M4-d4 is an analytical reference material.^[1] It is the deuterated form of AB-CHMINACA metabolite M4, a product of the enzymatic hydrolysis of the terminal amide of the parent compound, AB-CHMINACA.^{[2][3]}

Property	Value	Reference
Formal Name	1-(cyclohexylmethyl)-1H-indazole-d4-3-carboxylic acid	[1]
CAS Number	2703812-37-5	[1]
Molecular Formula	C ₁₅ H ₁₄ D ₄ N ₂ O ₂	[1]
Formula Weight	262.3 g/mol	[1]
Purity	≥98%	[1]
Formulation	A neat solid	[1]

Quantitative Analytical Data

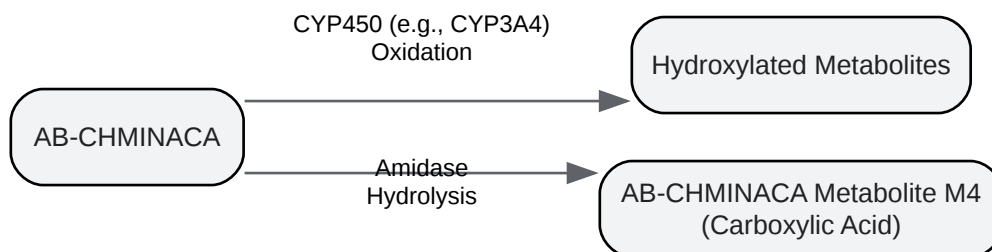
The use of a deuterated internal standard like **AB-CHMINACA metabolite M4-d4** is critical for accurate quantification, as it compensates for variations during sample preparation and analysis.

Parameter	Value	Reference
Precursor Ion (m/z)	263.17	[2]
Product Ion (m/z)	245.2	[2]
Limit of Quantification (LOQ) for AB-CHMINACA M4	0.5 ng/mL	[2]

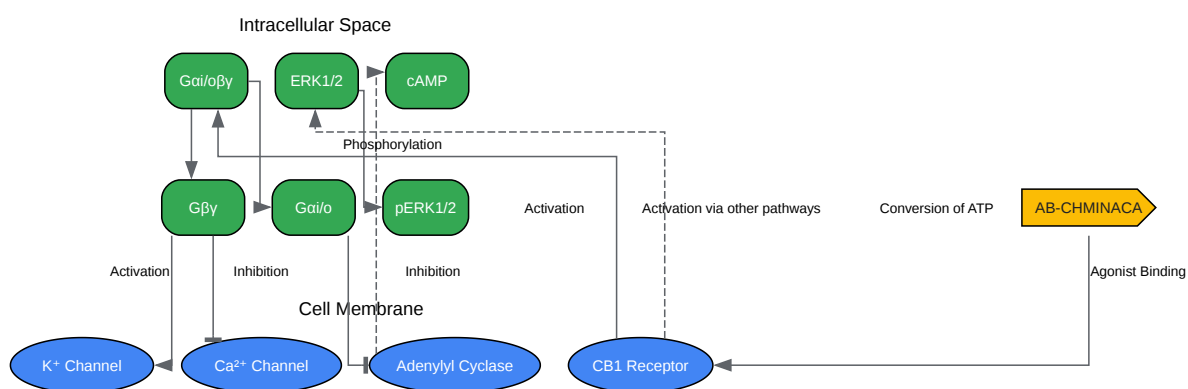
Metabolic Pathway of AB-CHMINACA

AB-CHMINACA undergoes extensive metabolism in the human body. The primary routes of metabolism involve oxidation by cytochrome P450 (CYP) enzymes and hydrolysis by amidases.[2][3] CYP3A4 is the main enzyme responsible for the hydroxylation of the cyclohexyl and methylpropyl moieties.[3] Amidase enzymes are responsible for the hydrolysis of the amide bond, leading to the formation of the carboxylated metabolite, AB-CHMINACA metabolite M4. [2][3]

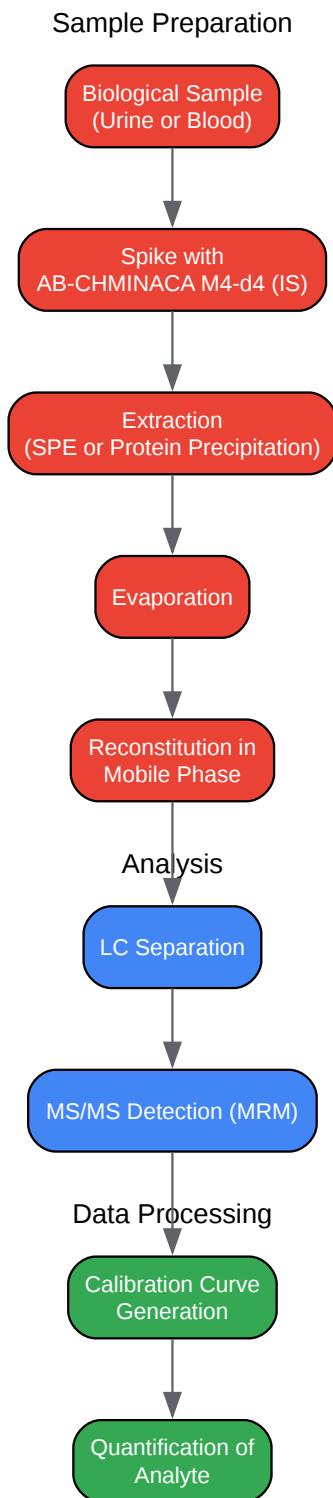
Metabolic Pathway of AB-CHMINACA



AB-CHMINACA CB1 Receptor Signaling Pathway



Workflow for Quantification of AB-CHMINACA Metabolite M4

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